

Commercial Availability and Technical Guide for 2-Hydroxymethyl Olanzapine-d3

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Compound of Interest

Compound Name: *2-Hydroxymethyl Olanzapine-d3*

Cat. No.: B12390433

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For researchers, scientists, and drug development professionals requiring **2-Hydroxymethyl Olanzapine-d3** for analytical and metabolic studies, several commercial suppliers offer this deuterated metabolite of Olanzapine. This guide provides a consolidated overview of available suppliers, technical data, and relevant experimental protocols to facilitate its procurement and application.

Commercial Suppliers

2-Hydroxymethyl Olanzapine-d3, a critical internal standard for mass spectrometry-based quantification of the corresponding olanzapine metabolite, is available from a number of specialized chemical suppliers. The table below summarizes the key information for procurement.

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Pharmaffiliates	2-Hydroxymethyl Olanzapine-d3 (Major)	PA STI 088777	1190006-36-0	C17H17D3N4OS	331.45
MedchemExpress	2-Hydroxymethyl olanzapine-d3	HY-125446S	1190006-36-0	C17H17D3N4OS	331.45
LGC Standards	2-Hydroxymethyl Olanzapine-d3 (Major)	TRC-H947780	1190006-36-0	C17H20N4O S	328.43 (non-deuterated)

Note: While LGC Standards lists the non-deuterated molecular weight, the product is the deuterated form. Purity and isotopic enrichment data are typically provided in the Certificate of Analysis (CoA) upon purchase. Most suppliers guarantee high purity ($\geq 95\%$ or $\geq 98\%$) for their reference standards.

Experimental Protocols

The primary application of **2-Hydroxymethyl Olanzapine-d3** is as an internal standard in the quantitative analysis of 2-Hydroxymethyl Olanzapine in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below is a representative protocol synthesized from established methodologies.

Sample Preparation: Solid-Phase Extraction (SPE)

- Aliquoting: To 100 μL of serum or plasma sample, add the internal standard solution (**2-Hydroxymethyl Olanzapine-d3**) in a suitable solvent like acetonitrile.

- Protein Precipitation: Precipitate proteins by adding an appropriate volume of acetonitrile. Vortex mix the samples.
- Centrifugation: Centrifuge the samples to pellet the precipitated proteins.
- SPE Cartridge Conditioning: Condition an SPE cartridge (e.g., a mixed-mode cation exchange cartridge) with methanol followed by deionized water.
- Sample Loading: Load the supernatant from the centrifuged sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with a weak organic solvent (e.g., 5% methanol in water) to remove interferences.
- Elution: Elute the analyte and the internal standard with a stronger, typically acidified, organic solvent.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen and reconstitute the residue in the mobile phase for LC-MS/MS analysis.

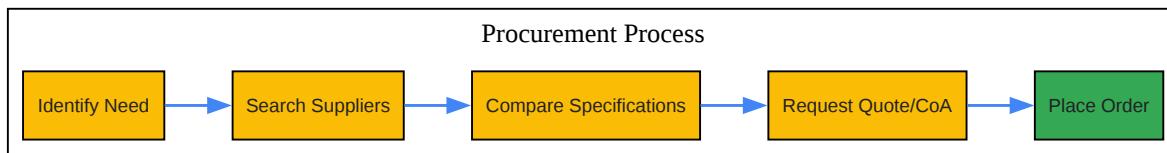
LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A C18 reverse-phase column is commonly used (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
 - Flow Rate: A typical flow rate is around 0.3-0.5 mL/min.
 - Injection Volume: 5-10 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive ion mode is generally used.

- Detection: Multiple Reaction Monitoring (MRM) is employed for quantification. The specific precursor-to-product ion transitions for 2-Hydroxymethyl Olanzapine and its d3-labeled internal standard need to be optimized on the specific mass spectrometer being used.

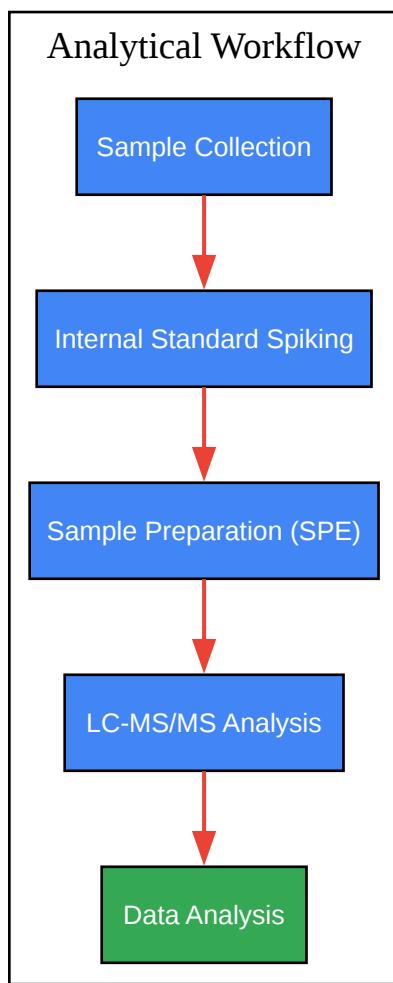
Workflow and Logic Diagrams

The following diagrams illustrate the procurement and experimental workflow for utilizing **2-Hydroxymethyl Olanzapine-d3**.



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Caption: Procurement workflow for **2-Hydroxymethyl Olanzapine-d3**.



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Caption: Experimental workflow for quantification using the internal standard.

- To cite this document: BenchChem. [Commercial Availability and Technical Guide for 2-Hydroxymethyl Olanzapine-d3]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12390433#commercial-suppliers-of-2-hydroxymethyl-olanzapine-d3>

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